

safety, handling, and storage of 3-Iodophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Iodophenol

Cat. No.: B1680319

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An In-depth Technical Guide to the Safe Handling and Storage of **3-Iodophenol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety, handling, and storage information for **3-Iodophenol** (CAS No. 626-02-8), a compound utilized in various organic synthesis and pharmaceutical development applications. Adherence to the following protocols is crucial to ensure the safety of laboratory personnel and the integrity of research outcomes.

Chemical and Physical Properties

Proper handling and storage procedures are directly influenced by the physical and chemical properties of a substance. The key properties of **3-Iodophenol** are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₅ IO	[1][2][3]
Molecular Weight	220.01 g/mol	[1][4]
Appearance	Beige to yellow or off-white crystalline solid/powder	[5][6][7][8]
Melting Point	42-44 °C	[2][4][8]
Boiling Point	190 °C at 100 mmHg	[2]
Flash Point	113 °C (235.4 °F) - closed cup	[4][5]
Solubility	Sparingly soluble in water; Soluble in alcohol, ether, chloroform, carbon disulfide, benzene, and hot water.	[2][6][7]
Vapor Pressure	0.00616 mmHg	[1]
pKa	9.03 at 25°C	[2]
Storage Temperature	2-8°C	[4]

Hazard Identification and Classification

3-Iodophenol is classified as a hazardous substance and requires careful handling. The primary hazards are outlined in the table below, based on the Globally Harmonized System (GHS).

Hazard Class	GHS Category	Hazard Statement	Source(s)
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[1][4][9]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	[1][4][9]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation	[1][4][9]
Sensitization, Skin	-	May cause sensitization by skin contact	[6]

Warning! Irritant. Causes eye, skin, and respiratory tract irritation.[5] May be harmful if swallowed, absorbed through the skin, or inhaled.[5]

Experimental Protocols for Hazard Determination

The hazard classifications for chemical substances like **3-Iodophenol** are determined through standardized experimental protocols. The following are summaries of the OECD guidelines for the key toxicological endpoints.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test determines the potential of a substance to cause reversible inflammatory changes to the skin.

- Test System: A single healthy young adult albino rabbit is typically used for the initial test.
- Procedure:
 - Approximately 24 hours before the test, the animal's back is clipped free of fur.

- A dose of 0.5 g of the solid test substance (moistened with a small amount of water) is applied to a small area (approx. 6 cm²) of the clipped skin under a gauze patch.
- The patch is held in place with non-irritating tape, and the trunk of the animal is wrapped to hold the patch in position and prevent ingestion of the test substance.
- The exposure duration is 4 hours.
- After exposure, the patch and any residual test substance are removed.
- The skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Classification: The severity of the skin reactions is scored and recorded. If a corrosive effect is observed, the test is terminated. If reversible skin reactions are noted, the substance is classified as a skin irritant.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to produce irritation or damage to the eye.

- Test System: Healthy young adult albino rabbits with no pre-existing eye defects are used.
- Procedure:
 - The test substance is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
 - For a solid substance, a volume of 0.1 ml or a weight of not more than 0.1 g is used.
 - The eyelids are held together for about one second after instillation.
 - The eyes are examined at 1, 24, 48, and 72 hours after application. Observations are made of the cornea (opacity), iris, and conjunctiva (redness, swelling, discharge).
- Classification: The severity of ocular lesions is scored. If the effects are fully reversible within 21 days, the substance is classified as an eye irritant. If the effects are not reversible, it is

classified as causing serious eye damage.

Acute Oral Toxicity (Based on OECD Guideline 420: Fixed Dose Procedure)

This method is used to assess the acute oral toxicity of a substance.

- Test System: This procedure typically uses female rats.
- Procedure:
 - Animals are fasted overnight before dosing.
 - The test substance is administered in a single dose by gavage.
 - The procedure uses a series of fixed dose levels: 5, 50, 300, and 2000 mg/kg body weight.
 - The test starts with a dose expected to produce some signs of toxicity without causing mortality. A single animal is dosed.
 - Depending on the outcome (survival or death), additional animals are dosed at the same, a lower, or a higher dose level in a stepwise manner.
 - Animals are observed for mortality, clinical signs of toxicity, and body weight changes for up to 14 days.
- Classification: The substance is classified based on the dose at which evident toxicity or mortality is observed.

Safe Handling and Personal Protective Equipment (PPE)

To minimize exposure and ensure safety, the following handling procedures and personal protective equipment are mandatory.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[5]
[6]
- Facilities must be equipped with an eyewash station and a safety shower in close proximity to the workstation.[5][9]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent contact and inhalation.

- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5][9] Contact lenses should not be worn.[6]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) to prevent skin exposure.[5] Gloves should be inspected before use and replaced if damaged.
 - Clothing: Wear a lab coat or other protective clothing to prevent skin contact.[5] An apron may be necessary for larger quantities.[6]
- Respiratory Protection: If dust is generated or ventilation is inadequate, a NIOSH/MSHA-approved respirator should be used. A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed.[5]

Hygiene Practices

- Avoid all personal contact, including inhalation.[6]
- Do not eat, drink, or smoke in the work area.[6]
- Wash hands thoroughly with soap and water after handling.[6]
- Contaminated work clothing should be laundered separately before reuse.[6]

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Personal Protective Equipment (PPE) Selection Workflow for 3-Iodophenol.
```

Storage Requirements

Proper storage is essential to maintain the stability of **3-Iodophenol** and prevent hazardous situations.

- Container: Store in a tightly closed, original container.^{[5][10]} Containers should be clearly labeled and regularly inspected for leaks.^{[6][10]}
- Conditions: Store in a cool, dry, well-ventilated area.^[5] A recommended storage temperature is between 2-8°C.^[4]
- Incompatible Materials: Keep away from incompatible substances, including:
 - Strong bases^[9]
 - Strong reducing agents (hydrides, nitrides, alkali metals, sulfides)^[6]
 - Oxidizing agents^[6]
 - Acid anhydrides and acid chlorides^[9]

- General Precautions: Protect from light and physical damage.[\[7\]](#)[\[10\]](#)

Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is critical.

First-Aid Measures

Exposure Route	First-Aid Protocol	Source(s)
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	[5]
Skin Contact	Immediately remove all contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.	[5]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.	[5]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[5]

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Accidental Release Measures (Spills)

- Minor Spills:
 - Ensure adequate ventilation and wear appropriate PPE.
 - Remove all ignition sources.[6]
 - Clean up spills immediately. Avoid generating dust.
 - Use dry clean-up procedures.[6] Vacuum or sweep up the material and place it into a suitable, labeled disposal container.[5][6]
 - Wash the spill area with soap and water.
- Major Spills:
 - Evacuate personnel from the area and move upwind.[10]
 - Alert emergency responders.[6]
 - Control personal contact by wearing full protective clothing and a respirator.
 - Prevent the spillage from entering drains or water courses.[6][10]
 - Contain the spill and collect the material for disposal in labeled containers.[10]

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Fire-Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam.[5]
- Specific Hazards: Combustible solid.[6] Dusts at sufficient concentrations can form explosive mixtures with air.[5] During a fire, irritating and highly toxic gases such as carbon monoxide,

carbon dioxide, and hydrogen iodide may be generated.[5][9]

- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[5]

Disposal Considerations

- Waste Classification: Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[9]
- Procedure: Dispose of contents and container in accordance with local, regional, and national hazardous waste regulations.[9][10] Do not empty into drains.[9]

This technical guide is intended to provide comprehensive information for the safe handling of **3-Iodophenol**. It is not a substitute for a thorough review of the Safety Data Sheet (SDS) provided by the supplier and adherence to all institutional and regulatory safety protocols. Always prioritize safety and consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

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- To cite this document: BenchChem. [safety, handling, and storage of 3-Iodophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680319#safety-handling-and-storage-of-3-iodophenol]

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